

Spectroscopic Analysis of 5,6-Dibromo-1,3-dioxaindane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5,6-Dibromo-1,3-dioxaindane

CAS No.: 5279-32-3

Cat. No.: B1296138

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Disclaimer: Extensive searches for experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **5,6-Dibromo-1,3-dioxaindane**, and its likely synonym 5,6-Dibromo-1,3-benzodioxole, did not yield any specific results in publicly available databases. The information presented herein is a predictive guide based on the analysis of its chemical structure and established principles of spectroscopy for analogous compounds. This document is intended to serve as a reference for researchers on the expected spectral characteristics and the general methodologies for their acquisition.

Introduction

5,6-Dibromo-1,3-dioxaindane, more systematically named 5,6-Dibromo-1,3-benzodioxole, is a halogenated heterocyclic organic compound. Its structure, featuring a dibrominated benzene ring fused to a methylenedioxy group, makes it a potentially valuable building block in the synthesis of more complex molecules in fields such as pharmaceuticals and materials science. Structural elucidation and purity assessment of such compounds are critically dependent on a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). This guide provides a

detailed overview of the predicted spectroscopic data for this compound and outlines the standard experimental protocols for obtaining such data.

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for 5,6-Dibromo-1,3-benzodioxole. These predictions are derived from established chemical shift and absorption frequency correlations, as well as common fragmentation patterns for this class of compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

Predicted ^1H NMR Data (500 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 7.1 - 7.3	Singlet	2H	Ar-H (H-4, H-7)

| ~ 6.0 | Singlet | 2H | O-CH₂-O |

Predicted ^{13}C NMR Data (125 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Assignment
~ 148 - 150	C-O (C-3a, C-7a)
~ 115 - 118	C-Br (C-5, C-6)
~ 112 - 115	Ar-CH (C-4, C-7)

| ~ 102 - 104 | O-CH₂-O |

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment
3100 - 3000	Medium	Aromatic C-H stretch
2950 - 2850	Medium	Aliphatic C-H stretch (CH ₂)
1600 - 1450	Medium-Strong	Aromatic C=C stretching
1250 - 1200	Strong	Asymmetric C-O-C stretch
1050 - 1000	Strong	Symmetric C-O-C stretch
850 - 750	Strong	C-H out-of-plane bending

| 700 - 550 | Medium-Strong | C-Br stretch |

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a compound, as well as structural information based on its fragmentation pattern.

Predicted Mass Spectrometry Data (Electron Ionization - EI)

m/z	Relative Abundance	Assignment
282/280/278	High	[M]⁺ (Molecular ion peak with characteristic bromine isotope pattern)
201/199	Medium	[M - Br] ⁺
120	Medium	[M - 2Br] ⁺
92	Medium	[C ₆ H ₂ O ₂] ⁺

| 64 | Low | [C₅H₄]⁺ |

Experimental Protocols

The following are generalized protocols for the acquisition of spectroscopic data for a solid organic compound like **5,6-Dibromo-1,3-dioxaindane**.

NMR Spectroscopy Protocol

- **Sample Preparation:** Weigh approximately 5-10 mg of the solid sample for ^1H NMR (or 20-50 mg for ^{13}C NMR) and transfer it to a clean, dry vial.
- **Dissolution:** Add approximately 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform- d , CDCl_3). Ensure the sample dissolves completely. Gentle vortexing may be applied.
- **Transfer:** Using a Pasteur pipette, transfer the solution into a standard 5 mm NMR tube.
- **Data Acquisition:** Place the NMR tube in a spinner turbine and insert it into the NMR spectrometer. The instrument will be tuned, locked to the deuterium signal of the solvent, and shimmed to optimize the magnetic field homogeneity.
- **Experiment Execution:** Acquire the ^1H NMR spectrum, followed by the ^{13}C NMR spectrum using standard pulse programs.

FT-IR Spectroscopy Protocol (Attenuated Total Reflectance - ATR)

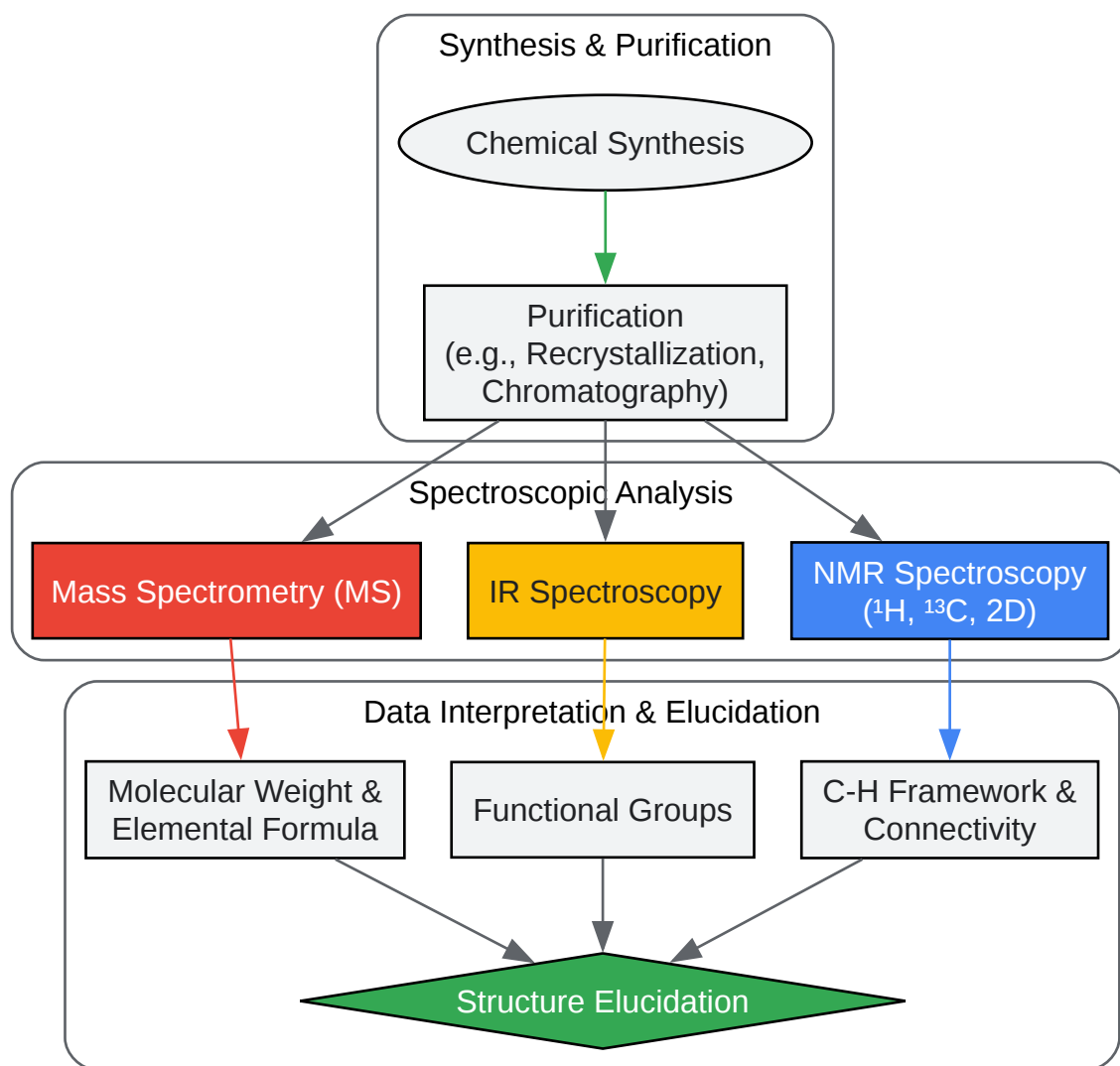
- **Background Scan:** Record a background spectrum of the clean, empty ATR crystal to account for atmospheric and instrument absorptions.
- **Sample Application:** Place a small amount of the solid sample directly onto the ATR crystal.
- **Apply Pressure:** Use the instrument's pressure arm to press the sample firmly against the crystal, ensuring good contact.
- **Sample Scan:** Acquire the IR spectrum of the sample. The number of scans can be adjusted to improve the signal-to-noise ratio.
- **Cleaning:** After analysis, retract the pressure arm and clean the crystal surface thoroughly with a suitable solvent (e.g., isopropanol or acetone) and a soft tissue.

Mass Spectrometry Protocol (Electron Ionization - EI)

- **Sample Preparation:** Prepare a dilute solution of the sample (approximately 1 mg/mL) in a volatile organic solvent like methanol or dichloromethane.
- **Introduction:** The sample can be introduced into the mass spectrometer via a direct insertion probe (for solids) or through a gas chromatograph (GC-MS) if the compound is sufficiently volatile and thermally stable.
- **Ionization:** In the ion source, the sample molecules are bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.
- **Mass Analysis:** The resulting ions are accelerated and separated by the mass analyzer (e.g., a quadrupole or time-of-flight analyzer) based on their mass-to-charge (m/z) ratio.
- **Detection:** The separated ions are detected, and the resulting signal is processed to generate a mass spectrum.

Visualization of Spectroscopic Workflow

The following diagram illustrates the logical workflow for the structural elucidation of a synthesized compound using the spectroscopic methods described.



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Caption: Workflow for Compound Characterization.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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